

Application Notes: In Vitro Assay for Ezrin Inhibition by MMV667492

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Compound of Interest

Compound Name: MMV667492

Cat. No.: B15570876

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Introduction

Ezrin is a crucial protein that functions as a linker between the plasma membrane and the actin cytoskeleton.^{[1][2][3]} A member of the Ezrin, Radixin, and Moesin (ERM) protein family, Ezrin plays a pivotal role in regulating cell shape, adhesion, motility, and signal transduction.^{[1][3][4]} Ezrin exists in a dormant, closed conformation in the cytoplasm.^{[1][5]} Upon activation, which involves binding to phosphatidylinositol 4,5-bisphosphate (PIP2) and phosphorylation of a conserved threonine residue (T567), it unfolds into an active, open conformation.^{[1][5][6]} This activation enables its N-terminal FERM domain to bind to transmembrane proteins like CD44 and its C-terminal domain to interact with F-actin, thereby physically linking the cell membrane to the underlying cytoskeleton.^{[1][6]}

Elevated expression and activation of Ezrin are strongly correlated with increased metastatic potential and poor prognosis in various cancers, including osteosarcoma, breast cancer, and pancreatic cancer.^{[2][4][7]} By facilitating cytoskeletal rearrangements and signaling through pathways like PI3K/Akt and Rho GTPase, Ezrin promotes cancer cell migration, invasion, and

survival.[1][2][3][8] Consequently, Ezrin has emerged as a promising therapeutic target for the development of anti-metastatic agents.[1][2]

MMV667492 is a novel and potent small molecule inhibitor of Ezrin, demonstrating a strong binding affinity with a dissociation constant (Kd) of 29.4 nM.[9][10] This quinolone-based derivative presents a promising tool for investigating Ezrin function and a potential lead compound for anti-metastatic therapies.[1] These application notes provide detailed protocols for two distinct in vitro assays to characterize the inhibitory activity of **MMV667492** on Ezrin: a direct binding assay using Fluorescence Polarization and a cell-based functional assay for cell migration and invasion.

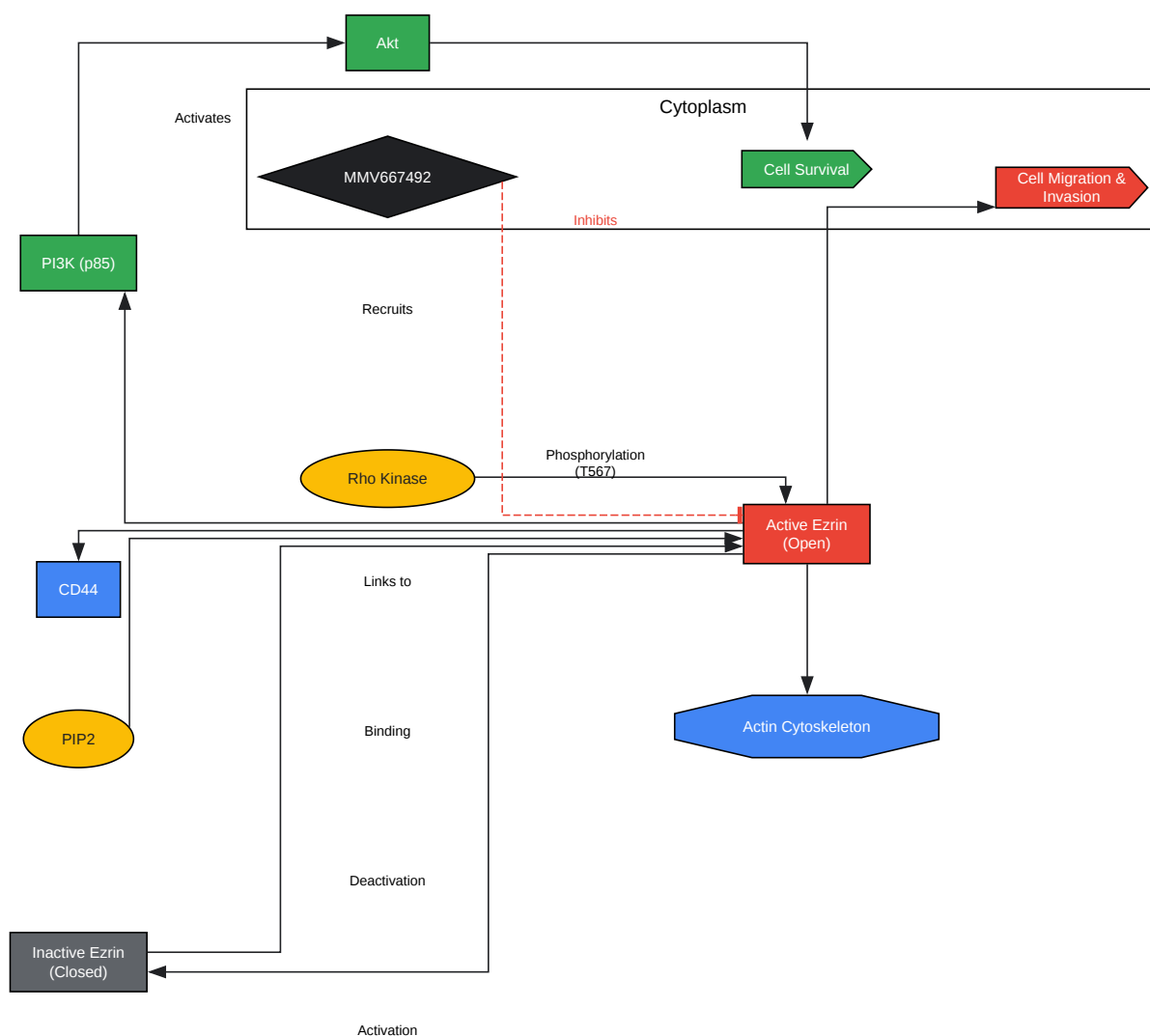
Data Presentation

The inhibitory potential of a compound is often quantified by its dissociation constant (Kd) or its half-maximal inhibitory concentration (IC50). Lower values indicate higher potency. The table below compares the binding affinities of **MMV667492** with other known Ezrin inhibitors.

Compound Name	Binding Affinity (Kd)	Reference
MMV667492	29.4 nM	[9][10]
NSC305787	5.85 μ M	[9][10]
NSC668394	12.59 μ M	[9][10]

Visualizations

Ezrin Signaling Pathway and Inhibition



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Caption: Ezrin signaling pathway and point of inhibition by **MMV667492**.

Experimental Workflow: Fluorescence Polarization Assay





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